

Navigating the Safety and Handling of 2-(Decyloxy)benzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-(Decyloxy)benzaldehyde

Cat. No.: B15478463

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling protocols for **2-(Decyloxy)benzaldehyde**. Designed for laboratory and drug development settings, this document synthesizes critical data to ensure the safe and effective use of this compound. All quantitative data is presented in clear, comparative tables, and a detailed experimental workflow for handling spills is provided.

Core Safety and Hazard Information

2-(Decyloxy)benzaldehyde is a combustible liquid that poses several health hazards. It is harmful if inhaled, causes skin and serious eye irritation, and may cause respiratory irritation. Furthermore, it is suspected of damaging fertility or the unborn child and is toxic to aquatic life with long-lasting effects.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	4	H227: Combustible liquid
Acute toxicity, Inhalation	4	H332: Harmful if inhaled
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2A	H319: Causes serious eye irritation
Reproductive toxicity	1B	H360: May damage fertility or the unborn child
Specific target organ toxicity - single exposure	3 (Respiratory system)	H335: May cause respiratory irritation
Short-term (acute) aquatic hazard	2	H411: Toxic to aquatic life with long lasting effects
Long-term (chronic) aquatic hazard	2	H411: Toxic to aquatic life with long lasting effects

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-(Decyloxy)benzaldehyde** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Method
Melting point/range	-15 °F / -26 °C	lit.
Boiling point/boiling range	352 - 354 °F / 178 - 179 °C	lit.
Density	1.045 g/cm3 at 77 °F / 25 °C	lit.
Partition coefficient: n-octanol/water	log Pow: 1.4 at 77 °F / 25 °C	OECD Test Guideline 117

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

When handling **2-(Decyloxy)benzaldehyde**, the following personal protective equipment is mandatory:

- **Eye/Face Protection:** Wear safety glasses with side-shields conforming to EN166 or equivalent. Use a face shield where splashing is possible.
- **Skin Protection:** Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.
- **Body Protection:** Complete suit protecting against chemicals, The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
- **Respiratory Protection:** Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Storage Conditions

Store in a well-ventilated place. Keep container tightly closed. Store locked up. This compound is air, light, and moisture sensitive, and should be stored under nitrogen. The recommended storage temperature will be indicated on the product label.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

First-Aid Measures

- After inhalation: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor/physician.
- If swallowed: Immediately call a poison center or doctor/physician. Rinse mouth. Do NOT induce vomiting.

Firefighting Measures

Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide.^[1] A specific hazard during firefighting is the potential for vapors to be heavier than air and spread along floors.

Experimental Workflow: Handling a Spill

The following diagram outlines the logical steps for safely managing a spill of **2-(Decyloxy)benzaldehyde**.



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Caption: Spill Management Workflow for **2-(Decyloxy)benzaldehyde**.

Toxicological Information

Acute and chronic exposure to **2-(Decyloxy)benzaldehyde** can have significant health effects.

Table 3: Toxicological Data

Test	Result	Species
Acute inhalation toxicity	Harmful if inhaled	Data not available
Skin corrosion/irritation	Causes skin irritation	Data not available
Serious eye damage/eye irritation	Causes serious eye irritation	Data not available
Reproductive toxicity	May damage fertility or the unborn child	Data not available

Ecological Information

2-(Decyloxy)benzaldehyde is classified as toxic to aquatic life with long-lasting effects. It is imperative to prevent its release into the environment. Do not let the product enter drains.

This technical guide is intended to provide essential safety and handling information for **2-(Decyloxy)benzaldehyde**. It is not exhaustive and should be used in conjunction with a comprehensive understanding of laboratory safety protocols and the specific Safety Data Sheet provided by the supplier. Always prioritize a thorough risk assessment before handling this or any other chemical.

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References

- 1. [angenechemical.com](https://www.angenechemical.com) [[angenechemical.com](https://www.angenechemical.com)]
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